

# Liriodenine Methiodide: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Liriodenine methiodide*

Cat. No.: *B1674871*

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This technical guide provides an in-depth overview of **Liriodenine Methiodide**, a quaternary ammonium salt derived from the naturally occurring aporphine alkaloid, Liriodenine. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties and potential biological activities of this compound. While extensive research has been conducted on its parent compound, Liriodenine, this guide focuses on the available data for **Liriodenine Methiodide** and presents related information for Liriodenine to facilitate further investigation.

## Core Compound Specifications

A clear distinction between Liriodenine and its methiodide derivative is crucial for research and development. The fundamental chemical and physical properties are summarized below.

Property	Liriodenine Methiodide	Liriodenine (Free Base)
CAS Number	55974-07-7	475-75-2
Molecular Formula	C <sub>18</sub> H <sub>12</sub> INO <sub>3</sub>	C <sub>17</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	417.20 g/mol	275.26 g/mol
IUPAC Name	7-methyl-8-oxo-8H-[1] [2]dioxolo[4',5':4,5]benzo[1,2,3- de]benzo[g]quinolin-7-ium iodide	8H-[1] [2]dioxolo[4',5':4,5]benzo[1,2,3- de]benzo[g]quinolin-8-one

## Biological Activity and Potential Mechanisms of Action

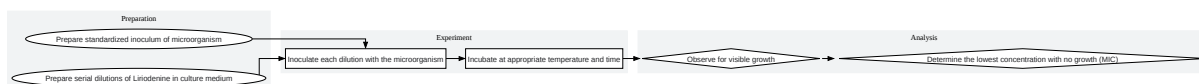
Liriodenine, the parent compound of **Liriodenine Methiodide**, has demonstrated a broad spectrum of biological activities, including antibacterial, antifungal, and anticancer effects.[2] It is important to note that while **Liriodenine Methiodide** is prepared from Liriodenine, their biological activities may not be identical due to structural and chemical differences. A notable chemical distinction is the novel N-demethylation reaction that occurs when **Liriodenine Methiodide** is treated with alumina.[3]

### Antifungal and Antibacterial Activity of Liriodenine

Liriodenine has been evaluated for its efficacy against various microorganisms.[3] Experimental protocols to determine its antimicrobial properties often involve determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC).

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

A common method for determining the MIC of an antimicrobial agent is the broth microdilution method.



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Caption: Workflow for MIC Determination.

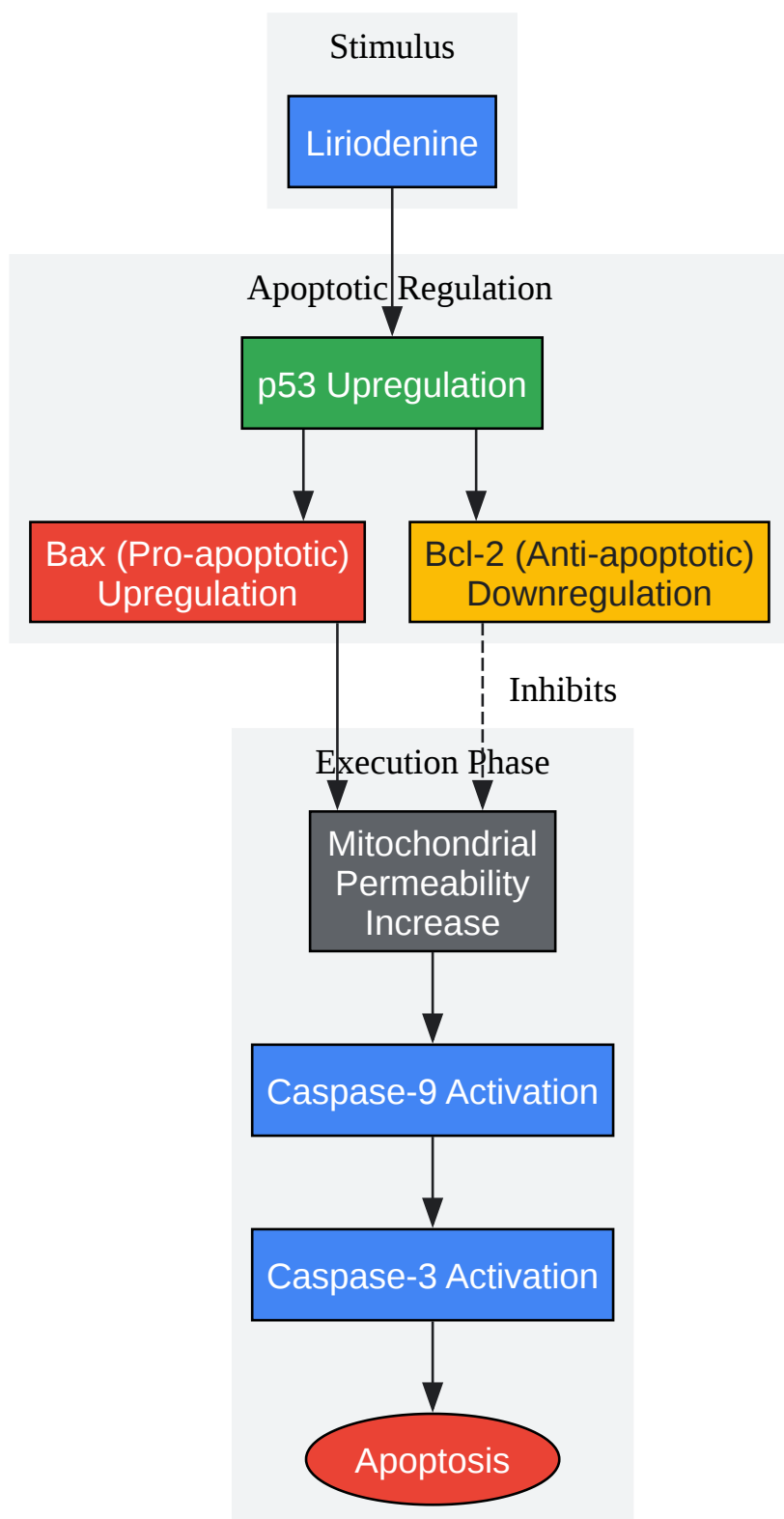
Studies on Liriodenine have demonstrated its fungicidal activity, causing significant alterations to fungal cells, including cytoplasmic and organelle damage.[4][5]

## Anticancer Activity of Liriodenine

Liriodenine has shown promising anticancer properties in various cancer cell lines.[1] Its mechanisms of action are multifaceted, primarily involving the induction of apoptosis (programmed cell death) and cell cycle arrest.

### Signaling Pathways in Liriodenine-Induced Apoptosis

The anticancer effects of Liriodenine are often mediated through the intrinsic apoptotic pathway, which involves the mitochondria.[6] This pathway is characterized by the regulation of pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins, leading to the activation of caspases, a family of proteases that execute apoptosis.[7][8] Furthermore, the tumor suppressor protein p53 has been identified as a key player in Liriodenine-induced apoptosis in several cancer cell lines.[2][9]



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Caption: Liriodenine-Induced Apoptotic Pathway.

## Experimental Protocol: Analysis of Apoptosis via Flow Cytometry

Annexin V/Propidium Iodide (PI) staining followed by flow cytometry is a standard method to quantify apoptosis.



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Caption: Apoptosis Analysis Workflow.

## Future Directions

While the existing body of research on Liriodenine provides a strong foundation, dedicated studies on **Liriodenine Methiodide** are essential. Future research should focus on:

- Directly assessing the antibacterial, antifungal, and anticancer activities of **Liriodenine Methiodide**.
- Elucidating the specific signaling pathways modulated by **Liriodenine Methiodide**.
- Investigating the impact of the quaternary ammonium group on the compound's bioavailability, solubility, and overall pharmacological profile.

This technical guide serves as a starting point for researchers to explore the potential of **Liriodenine Methiodide**. The provided data on its parent compound, Liriodenine, offers valuable insights and established methodologies that can be adapted for the study of this promising derivative.

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